

Dienogest-d4 quality control samples

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Compound Focus: Dienogest-d4

Cat. No.: S12890175

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Understanding Dienogest-d4

Dienogest-d4 is a deuterium-labeled stable isotope of Dienogest, a synthetic progestin. It is primarily used as an **internal standard** in quantitative bioanalysis to ensure the accuracy and reliability of measurements for the parent drug, Dienogest, in various biological matrices [1].

The core specifications of **Dienogest-d4** are summarized in the table below:

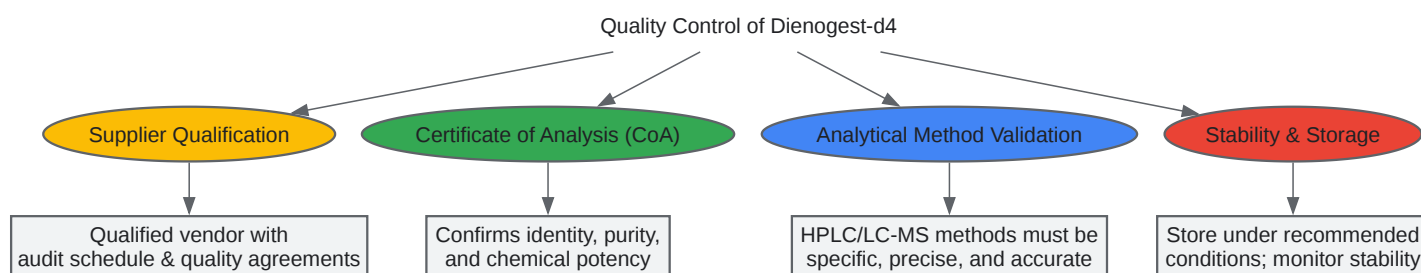
Property	Description
Chemical Name	2-((8S,13S,14S,17R)-17-hydroxy-13-methyl-3-oxo-2,3,6,7,8,11,12,13,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl-2,2-d2)acetonitrile-d2 [2]
Molecular Formula	C ₂₀ H ₂₁ D ₄ NO ₂ [1] [2]
Molecular Weight	315.44 g/mol [1]
CAS Number	Not Assigned [2]
Primary Application	Internal Standard for NMR, GC-MS, or LC-MS quantitative analysis [1]

Quality Control Framework and Analytical Protocols

The use of **Dienogest-d4** and the control of its quality must adhere to Good Manufacturing Practice (GMP) guidelines for Active Pharmaceutical Ingredients (APIs), such as the ICH Q7 standard [3].

Quality Control of Dienogest-d4

As a certified reference material, **Dienogest-d4** itself must undergo rigorous quality control. The following diagram outlines the key controls based on ICH Q7:



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Key aspects to verify upon receipt of the compound include:

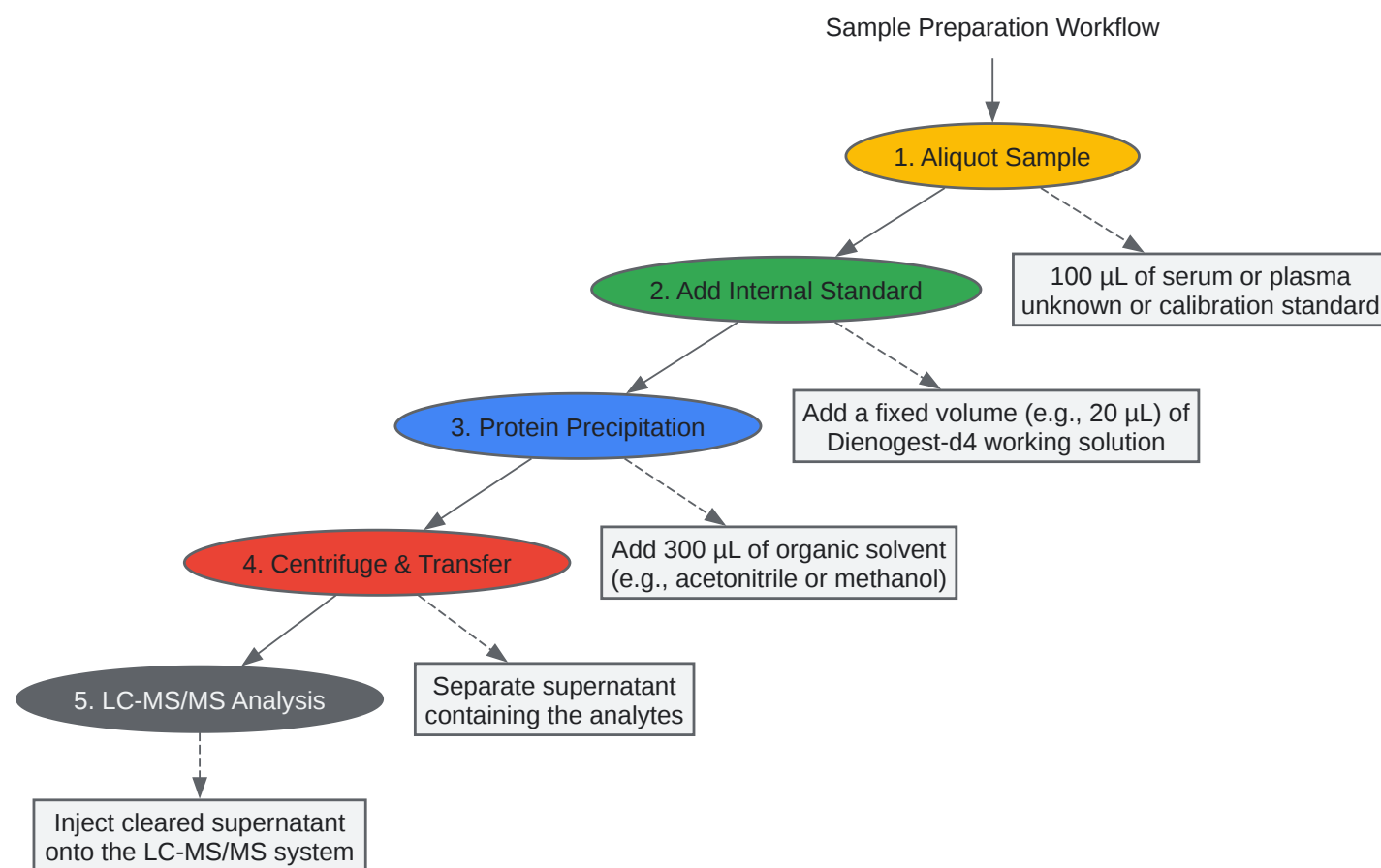
- **Supplier Qualification:** Source **Dienogest-d4** from a qualified supplier that provides a comprehensive **Certificate of Analysis (CoA)** confirming its identity, purity, and potency [2] [3].
- **Purity and Potency:** The CoA must report the isotopic purity and the chemical purity of the compound.
- **Stability and Storage:** The product must be stored under the supplier's recommended conditions (often room temperature or refrigerated) to maintain stability [1].

Analytical Protocol for Dienogest in Serum/Plasma

This protocol details the use of **Dienogest-d4** as an internal standard for quantifying Dienogest in biological samples using LC-MS/MS.

1. Sample Preparation Workflow

The sample preparation process prior to instrument analysis involves the following steps:



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2. Liquid Chromatography (LC) Conditions

Parameter	Setting
Column	C18, 2.1 x 50 mm, 1.8 µm (or equivalent)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	30% B to 95% B over 3.5 minutes
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40 °C

3. Mass Spectrometry (MS) Conditions

- **Ionization Mode:** Electrospray Ionization (ESI), positive mode
- **Detection:** Multiple Reaction Monitoring (MRM)
- **Ion Transitions:** *Note: Specific transitions must be optimized for the instrument.*
 - **Dienogest:** Q1 m/z → Q3 m/z (e.g., 312.2 → 108.1)
 - **Dienogest-d4:** Q1 m/z → Q3 m/z (e.g., 316.2 → 108.1)

4. Quantification and Data Analysis

- **Calibration Curve:** Prepare a minimum of a 6-point calibration curve by spiking known amounts of Dienogest into the control matrix. A blank sample should also be included.
- **Internal Standard Normalization:** The response of Dienogest (analyte peak area) is normalized against the response of **Dienogest-d4** (internal standard peak area) for each sample and calibration standard.
- **Calculation:** The calibration curve is plotted (Analyte/IS Area Ratio vs. Nominal Concentration), and the regression equation is used to back-calculate the concentration of Dienogest in unknown samples.

Critical Considerations for Researchers

- **Regulatory Compliance:** All aspects of the analytical process, from equipment validation to documentation, should align with ICH Q7 GMP principles to ensure data integrity [3].
- **For Research Use Only: Dienogest-d4** is strictly for research purposes in a laboratory setting and is not intended for diagnostic or therapeutic use in humans [1] [2].
- **Handling of Impurities:** Be aware that pharmaceutical compounds like Dienogest can contain process-related impurities and degradation products. Analytical methods should be validated to show they can separate Dienogest and **Dienogest-d4** from any known impurities [4].

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References

1. Dienogest-d4 (STS 557-d4) | Stable Isotope [medchemexpress.com]
2. Dienogest D4 | CAS No- NA [simsonpharma.com]
3. The complete guide to the ICH Q7 guidelines [qualio.com]
4. Dienogest Impurities and Related Compound [veeprho.com]

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